

# Armstrong's Acid: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,5-Naphthalenedisulfonic acid

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## Introduction

Armstrong's acid, known systematically as naphthalene-1,5-disulfonic acid, is a versatile organic compound with significant applications in various scientific and industrial fields. First described by Henry Edward Armstrong, this naphthalenedisulfonic acid isomer is a strong acid that typically crystallizes as a tetrahydrate.<sup>[1]</sup> Its unique chemical properties, including its fluorescence and reactivity, make it a valuable intermediate in the synthesis of dyes, a component in the preparation of pharmaceuticals, and a tool in analytical chemistry. This technical guide provides an in-depth overview of the chemical properties of Armstrong's acid, including detailed experimental protocols and spectroscopic data, to support its application in research and development.

## Chemical and Physical Properties

Armstrong's acid is a colorless, crystalline solid that is soluble in water and alcohol but practically insoluble in ether.<sup>[2]</sup> It is a strong acid, a characteristic attributed to the two electron-withdrawing sulfonic acid groups attached to the naphthalene core.<sup>[1]</sup> Key physical and chemical properties are summarized in Table 1.

Table 1: Physical and Chemical Properties of Armstrong's Acid

Property	Value	Reference(s)
IUPAC Name	Naphthalene-1,5-disulfonic acid	[3]
Synonyms	Armstrong's acid, 1,5-Naphthalenedisulfonic acid	[3][4]
CAS Number	81-04-9	[4]
Chemical Formula	C <sub>10</sub> H <sub>8</sub> O <sub>6</sub> S <sub>2</sub>	[4]
Molecular Weight	288.30 g/mol	[3]
Appearance	Colorless to off-white or pinkish-white crystals or powder	[1][5]
Melting Point	240-245 °C (anhydrous)	[4]
Solubility	Soluble in water and alcohol; practically insoluble in ether	[2]
pKa (predicted)	-0.60 ± 0.40	[4]
Density	1.704 g/cm <sup>3</sup>	[6]

## Synthesis

The primary method for the synthesis of Armstrong's acid is the disulfonation of naphthalene using oleum (fuming sulfuric acid).[1] The reaction conditions can be controlled to favor the formation of the 1,5-isomer.

## Experimental Protocol: Synthesis of Naphthalene-1,5-disulfonic Acid

Materials:

- Refined Naphthalene
- 20% Oleum (fuming sulfuric acid)

- 65% Oleum (fuming sulfuric acid)
- Water
- Ice

#### Procedure:

- In a suitable reaction vessel equipped with a stirrer and a cooling bath, mix naphthalene with 20% oleum at a temperature between 20-35 °C.[4]
- Gradually and alternately add 65% oleum and more naphthalene to the reaction mixture, maintaining the temperature control.[4]
- After the additions are complete, heat the mixture at 55 °C for 6 hours.[4]
- Carefully add the reaction mixture to water.
- Precipitate the product as the free acid by cooling the aqueous solution.[4]
- Isolate the precipitated Armstrong's acid by filtration. The typical yield is approximately 53%. [4]

#### Workflow for the Synthesis of Armstrong's Acid:



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#### Synthesis of Armstrong's Acid Workflow

## Chemical Reactivity

Armstrong's acid undergoes several characteristic reactions, primarily involving the sulfonic acid groups and the aromatic naphthalene ring.

## Formation of Naphthalene-1,5-disulfonyl Chloride

The sulfonic acid groups can be converted to sulfonyl chlorides, which are important intermediates for further derivatization.

### Experimental Protocol: Preparation of Naphthalene-1,5-disulfonyl Chloride

#### Materials:

- Disodium salt of naphthalene-1,5-disulfonic acid (dried)
- Phosphorus pentachloride ( $\text{PCl}_5$ )
- Chloroform
- Water

#### Procedure:

- In a round-bottomed flask, place a mixture of finely divided phosphorus pentachloride (1 mole) and the dried disodium salt of naphthalene-1,5-disulfonic acid (0.4 mole).
- Heat the mixture in an oil bath at 110 °C for 1 hour.
- Remove the phosphorus oxychloride byproduct by heating on a steam cone under vacuum for 2 hours.
- Pulverize the dry cake and transfer it to a beaker.
- Add distilled water and chloroform to the beaker and heat to boiling with vigorous stirring.
- Separate the hot layers using a separatory funnel.
- The chloroform solution is heated to boiling and filtered.
- Concentrate the chloroform solution and cool in an ice bath to crystallize the product.

- Collect the naphthalene-1,5-disulfonyl chloride by filtration. The yield is typically 65-88%.

## Hydrolysis to 1,5-Dihydroxynaphthalene

Fusion of Armstrong's acid with a strong base, followed by acidification, yields 1,5-dihydroxynaphthalene, a valuable precursor for dyes and other organic compounds.<sup>[6]</sup>

### Experimental Protocol: Synthesis of 1,5-Dihydroxynaphthalene

#### Materials:

- Disodium salt of naphthalene-1,5-disulfonic acid
- Sodium hydroxide (NaOH)
- Sulfuric acid (H<sub>2</sub>SO<sub>4</sub>)
- Water

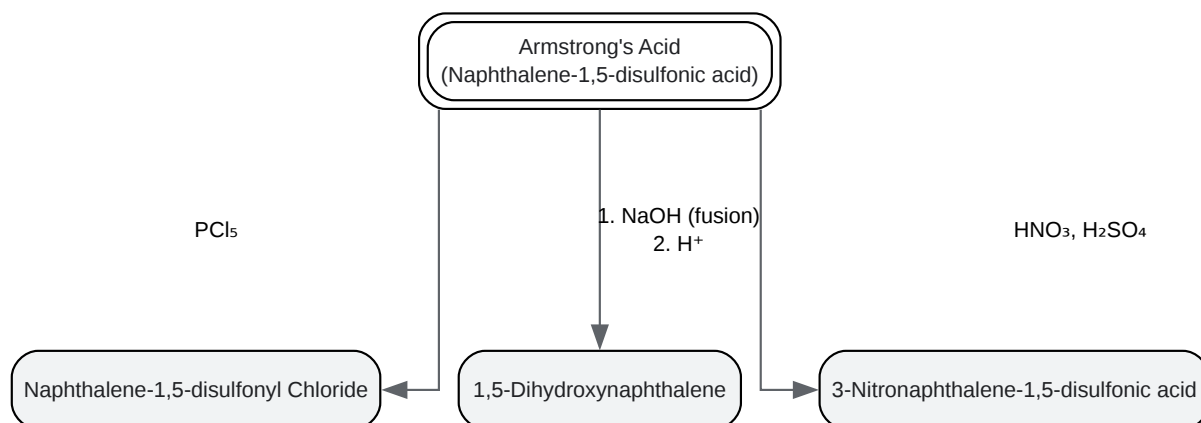
#### Procedure:

- Subject the disodium salt of naphthalene-1,5-disulfonic acid to alkaline pressure hydrolysis with an excess of sodium hydroxide at temperatures ranging from 270° to 290° C and under a pressure of 14 to 20 bar. A molar ratio of NaOH to the disodium salt of at least 12:1 is recommended.
- After the reaction is complete, dilute the reaction mixture with water.
- Acidify the solution with sulfuric acid to precipitate the 1,5-dihydroxynaphthalene.
- Filter the product, wash with hot water, and dry in vacuo. This process can yield up to 96.6% of the theoretical amount.

## Nitration

Nitration of Armstrong's acid introduces nitro groups onto the naphthalene ring, which can then be reduced to amino groups, leading to a variety of dye intermediates. The nitration typically occurs at the 3- and 8-positions.

## General Reaction Pathway for Key Reactions of Armstrong's Acid:

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## Key Reactions of Armstrong's Acid

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of Armstrong's acid.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

$^1\text{H}$  NMR (Disodium Salt in  $\text{DMSO-d}_6$ ): The proton NMR spectrum of the disodium salt of Armstrong's acid in  $\text{DMSO-d}_6$  shows distinct signals for the aromatic protons.

Table 2:  $^1\text{H}$  NMR Data for Disodium Naphthalene-1,5-disulfonate

Chemical Shift (ppm)	Multiplicity	Assignment	Reference(s)
8.886	d	H-4, H-8	[7]
7.979	d	H-2, H-6	[7]
7.458	t	H-3, H-7	[7]

<sup>13</sup>C NMR: The carbon NMR spectrum provides information about the carbon skeleton of the molecule.

Table 3: <sup>13</sup>C NMR Data for Naphthalene-1,5-disulfonic acid

Chemical Shift (ppm)	Assignment	Reference(s)
143.5	C-1, C-5	
131.5	C-4a, C-8a	
129.0	C-3, C-7	
125.5	C-4, C-8	
124.0	C-2, C-6	

(Note: Specific peak assignments may vary slightly depending on the solvent and reference standard used. The provided data is a representative example.)

## Ultraviolet-Visible (UV-Vis) Spectroscopy

The UV-Vis spectrum of naphthalene-1,5-disulfonate shows characteristic absorption bands in the ultraviolet region, arising from  $\pi$ - $\pi^*$  electronic transitions within the aromatic system. The spectrum is influenced by the solvent and the concentration.

## Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum of Armstrong's acid exhibits characteristic absorption bands corresponding to the various functional groups present in the molecule.

Table 4: Key FTIR Absorption Bands for Armstrong's Acid

Wavenumber (cm <sup>-1</sup> )	Assignment
~3400 (broad)	O-H stretching (sulfonic acid and water of hydration)
~1600	C=C stretching (aromatic ring)
~1200	S=O stretching (sulfonic acid)
~1040	S-O stretching (sulfonic acid)
~780	C-H out-of-plane bending

(Note: These are approximate values and can vary based on the sample preparation and instrument.)

## Applications in Drug Development

The disodium salt of Armstrong's acid is utilized as a divalent counterion for the formation of salts with basic drug compounds. This can be an alternative to more common salts like mesylate or tosylate, potentially offering advantages in terms of solubility, stability, and bioavailability of the active pharmaceutical ingredient.

## Conclusion

Armstrong's acid is a foundational chemical with a rich history and a wide array of applications. Its synthesis and reactivity are well-established, providing a platform for the creation of diverse and complex molecules. The detailed chemical properties, experimental protocols, and spectroscopic data presented in this guide are intended to serve as a valuable resource for researchers, scientists, and drug development professionals, facilitating its effective use in their respective fields.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)